

6-Bromoindole: A Comprehensive Technical Guide for Drug Discovery and Development

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Compound of Interest		
Compound Name:	6-Bromoindole	
Cat. No.:	B116670	Get Quote

Abstract

6-Bromoindole is a pivotal heterocyclic building block in the landscape of medicinal chemistry and materials science. This document provides an in-depth technical overview of **6-bromoindole**, encompassing its chemical and physical properties, synthesis, and reactivity. It further details its extensive applications in drug development, with a focus on its role as a precursor to a diverse array of biologically active molecules, including anticancer, anti-inflammatory, and antimicrobial agents. This guide is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols and summarizing key data to facilitate further research and application.

Introduction

The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic drugs.[1] The strategic introduction of a bromine atom at the 6-position of the indole ring significantly influences the molecule's physicochemical properties and biological activity, making **6-bromoindole** a versatile intermediate in organic synthesis and drug discovery.[1][2] Its unique electronic properties and the reactivity of the carbon-bromine bond allow for a wide range of chemical transformations, enabling the creation of complex molecular architectures with therapeutic potential.[2] This guide aims to provide a comprehensive resource on **6-bromoindole**, covering its fundamental characteristics and its application in the development of novel therapeutic agents.



Physicochemical and Spectroscopic Data

6-Bromoindole is a crystalline solid at room temperature, typically appearing as an off-white to pale yellow powder.[3] It possesses a faint, indole-like odor.[3] While its solubility in water is limited, it is readily soluble in polar organic solvents such as ethanol, acetone, and dimethylformamide.[3]

Physical and Chemical Properties

A summary of the key physicochemical properties of **6-bromoindole** and its isomers is presented in Table 1.

Property	Value	Reference
CAS Number	52415-29-9	[4][5][6][7][8]
Molecular Formula	C ₈ H ₆ BrN	[4][5][6][7][8]
Molecular Weight	196.04 g/mol	[4][7][9]
Melting Point	92-96 °C	
Appearance	White to off-white powder	[5]
SMILES	Brc1ccc2cc[nH]c2c1	
InChIKey	MAWGHOPSCKCTPA- UHFFFAOYSA-N	[6]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **6-bromoindole**. Key spectral data are summarized below.

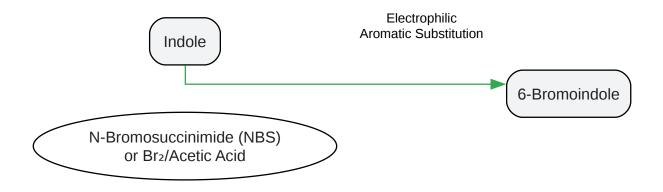


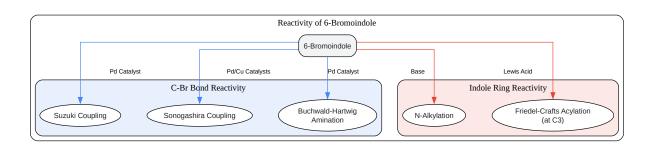
Spectroscopy	Key Features
¹ H NMR	Spectra available for derivatives such as 6-bromoindole-3-carboxaldehyde.[10]
¹³ C NMR	Spectrum available.[11]
Mass Spectrometry (MS)	Molecular ion peaks (M+) are observed at m/z 195 and 197, characteristic of a bromine-containing compound due to the nearly equal natural abundance of ⁷⁹ Br and ⁸¹ Br isotopes.[9] [12]
Infrared (IR) Spectroscopy	Expected to show characteristic N-H stretching vibrations.[13]

Synthesis and Reactivity Synthesis of 6-Bromoindole

The industrial preparation of **6-bromoindole** typically involves the electrophilic bromination of indole.[3] Common brominating agents include N-bromosuccinimide (NBS) or bromine in a suitable solvent like acetic acid.[3] The reaction conditions are controlled to favor monobromination at the 6-position.[3]









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